

Standard Operating Procedure: Safe Handling of Venalstonine

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Compound of Interest

Compound Name: Venalstonine

CAS No.: 5001-20-7

Cat. No.: B14741283

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This document provides essential safety and logistical guidance for the handling and disposal of **Venalstonine**, a potent research compound. Adherence to these procedures is mandatory to ensure personnel safety and operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

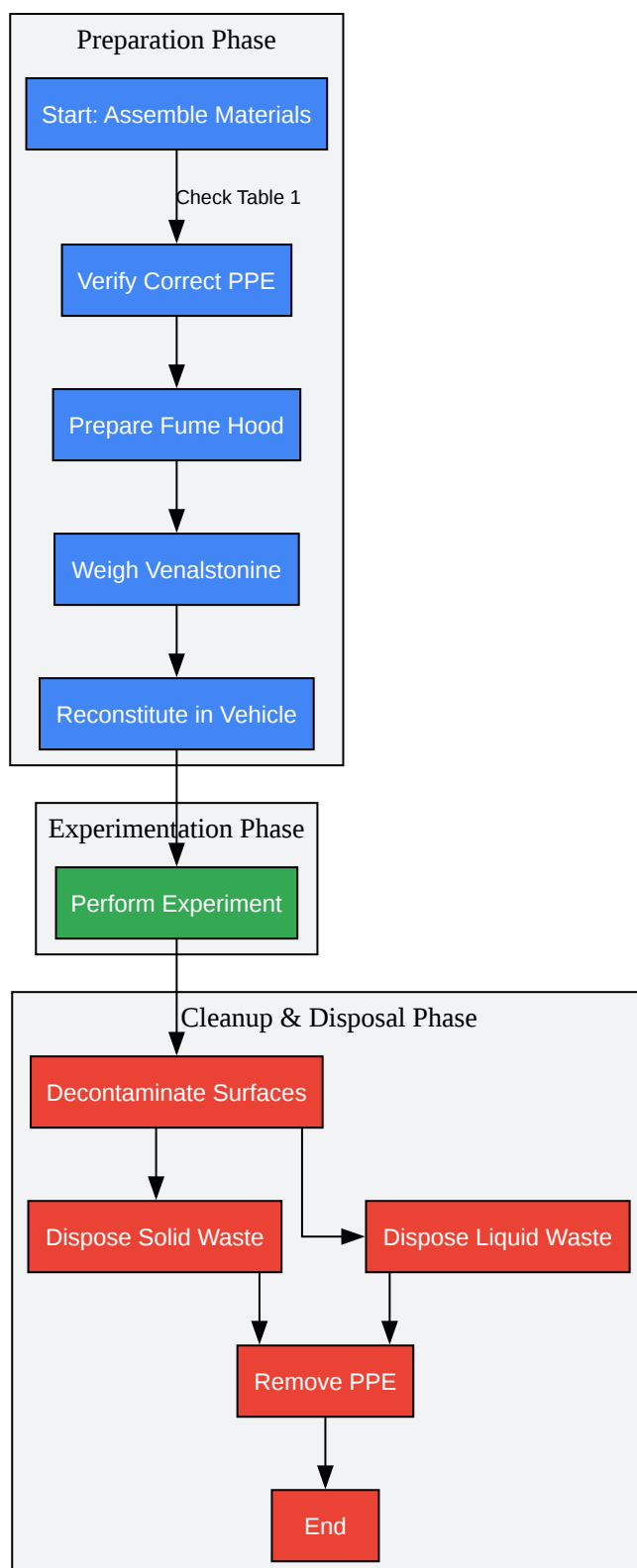
Venalstonine is a compound of high potency and unknown toxicological profile. Assume it is a hazardous substance. All handling must be conducted within a certified chemical fume hood or other appropriate containment device. The required PPE is determined by the scale and nature of the operation.

Table 1: Personal Protective Equipment (PPE) Requirements by Task

Task	Quantity	Required Engineering Control	Minimum PPE Level	Respiratory Protection
Weighing & Reconstitution	< 100 mg	Chemical Fume Hood	Level A	Not Required
Weighing & Reconstitution	> 100 mg	Chemical Fume Hood	Level B	N95 Respirator
In-vitro Experimentation	All Scales	Biosafety Cabinet / Fume Hood	Level A	Not Required
In-vivo Administration	All Scales	Ventilated Cage Changing Station	Level B	N95 Respirator
Waste Disposal	All Scales	Chemical Fume Hood	Level B	Not Required

Procedural Workflow for Safe Handling

The following workflow outlines the mandatory steps for safely preparing, using, and disposing of **Venalstonine**.



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Caption: Workflow for handling **Venalstonine** from preparation to disposal.

Detailed Protocols

3.1. Reconstitution of **Venalstonine** (Level A PPE)

This protocol applies to reconstituting quantities less than 100 mg.

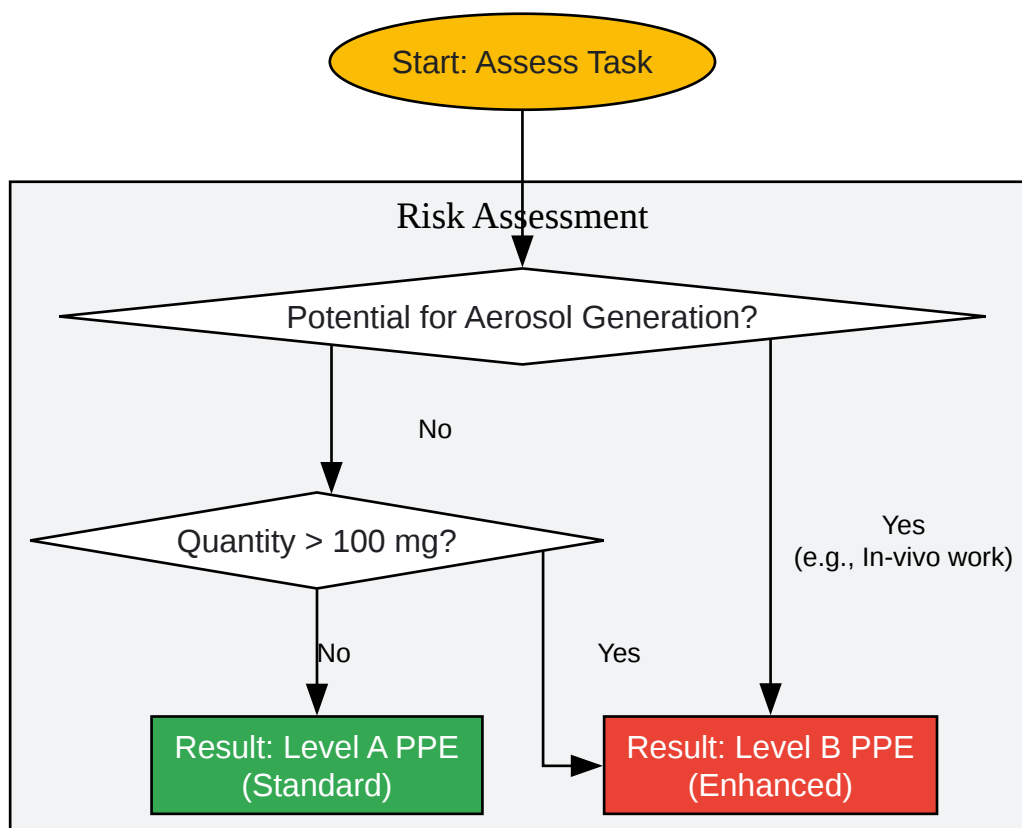
- **Preparation:** Don Level A PPE (double nitrile gloves, lab coat, safety glasses). Prepare the work surface inside a certified chemical fume hood by laying down an absorbent, plastic-backed liner.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance inside the fume hood. Carefully add the target amount of **Venalstonine** powder to the tube using a chemical-resistant spatula.
- **Solubilization:** Using a calibrated pipette, add the specified volume of the sterile vehicle (e.g., DMSO) to the tube.
- **Mixing:** Vortex the solution until the **Venalstonine** is completely dissolved. Visually inspect for any remaining particulate matter.
- **Storage:** Label the tube clearly with the compound name, concentration, date, and your initials. Store at the recommended temperature.

3.2. Disposal of Contaminated Waste

- **Solid Waste:** All disposable items that have come into contact with **Venalstonine** (e.g., gloves, pipette tips, absorbent liners, tubes) must be collected in a dedicated, sealed hazardous waste bag located inside the fume hood.
- **Liquid Waste:** Unused or waste solutions containing **Venalstonine** must be collected in a clearly labeled, sealed hazardous liquid waste container. Do not mix with other waste streams.
- **Decontamination:** All non-disposable equipment and surfaces within the fume hood must be decontaminated. Wipe surfaces thoroughly with a 70% ethanol solution, followed by a suitable lab-grade detergent.

PPE Selection Logic

Use the following decision tree to determine the appropriate level of personal protective equipment.



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Caption: Decision tree for selecting the correct PPE level for **Venalstonine**.

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